

An In-depth Technical Guide to the Solubility of Direct Brown 115

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Compound of Interest

Compound Name: Direct Brown 115

Cat. No.: B1172288

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Direct Brown 115** (C.I. 30120; CAS No. 12239-29-1), a trisazo direct dye. A thorough understanding of its solubility in various solvents is critical for its application in dyeing processes, formulation, and quality control. This document summarizes available quantitative solubility data, provides detailed experimental protocols for solubility determination, and outlines the logical workflows for these procedures.

Introduction to Direct Brown 115

Direct Brown 115 is an anionic dyestuff characterized by its high affinity for cellulosic fibers such as cotton, paper, and rayon.[1] As a member of the trisazo dye class, its molecular structure contains three azo groups ($-N=N-$), which are responsible for its chromophoric properties. The presence of sulfonic acid groups in its structure imparts water solubility, allowing it to be applied directly to substrates from an aqueous solution.[1] It typically appears as a brown to reddish-brown powder and is also used for coloring leather.[2][3]

Quantitative Solubility Data

Quantitative solubility data for **Direct Brown 115** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, a specific data point for its solubility in water has been reported.

Table 1: Reported Solubility of **Direct Brown 115**

Solvent	Temperature (°C)	Solubility (g/L)
Water	90	35 ^[1]

Note: Further empirical testing is required to determine the solubility of **Direct Brown 115** in other common laboratory solvents such as ethanol, methanol, dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and acetone.

Experimental Protocols for Solubility Determination

To empower researchers to determine the solubility of **Direct Brown 115** in solvents of interest, two primary and robust experimental protocols are detailed below: the Gravimetric Method and the Spectrophotometric Method.

Gravimetric Method

The gravimetric method is a fundamental technique for solubility determination based on the direct measurement of the mass of the solute dissolved in a known quantity of solvent to create a saturated solution.^{[4][5]}

3.1.1 Detailed Methodology

- Preparation of a Saturated Solution:
 - To approximately 50 mL of the desired solvent (e.g., ethanol, DMSO) in a conical flask, add an excess amount of **Direct Brown 115** powder.
 - Continuously agitate the mixture using a magnetic stirrer or mechanical shaker at a constant, controlled temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved dye at the bottom of the flask is necessary to confirm saturation.^[4]
- Separation of Saturated Solution:
 - Cease agitation and allow the solution to settle.

- Carefully filter the supernatant through a pre-weighed, fine-pore filter paper or a syringe filter (e.g., 0.45 μm) to remove all undissolved solid particles. It is crucial to avoid any temperature fluctuations during this step that could alter the solubility.
- Mass Determination:
 - Accurately pipette a known volume (e.g., 10 mL) of the clear, saturated filtrate into a pre-weighed, dry evaporating dish.^[4]
 - Carefully evaporate the solvent from the filtrate in a drying oven set to a temperature that will not degrade the dye (e.g., 105-110°C).
 - Once the solvent is fully evaporated, cool the evaporating dish containing the dry dye residue in a desiccator to prevent moisture absorption.
 - Weigh the dish with the dry residue on an analytical balance.
 - Repeat the drying and weighing process until a constant mass is achieved, ensuring all solvent has been removed.^[4]
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the mass of the empty evaporating dish from the final constant mass of the dish with the residue.
 - The solubility is then expressed in grams per liter (g/L) by scaling the mass of the residue to the initial volume of the filtrate taken.

Spectrophotometric Method

The spectrophotometric method is an indirect analytical technique that determines the concentration of a solute in a saturated solution by measuring its absorbance of light at a specific wavelength. This method is particularly useful for colored compounds like **Direct Brown 115**.

3.2.1 Detailed Methodology

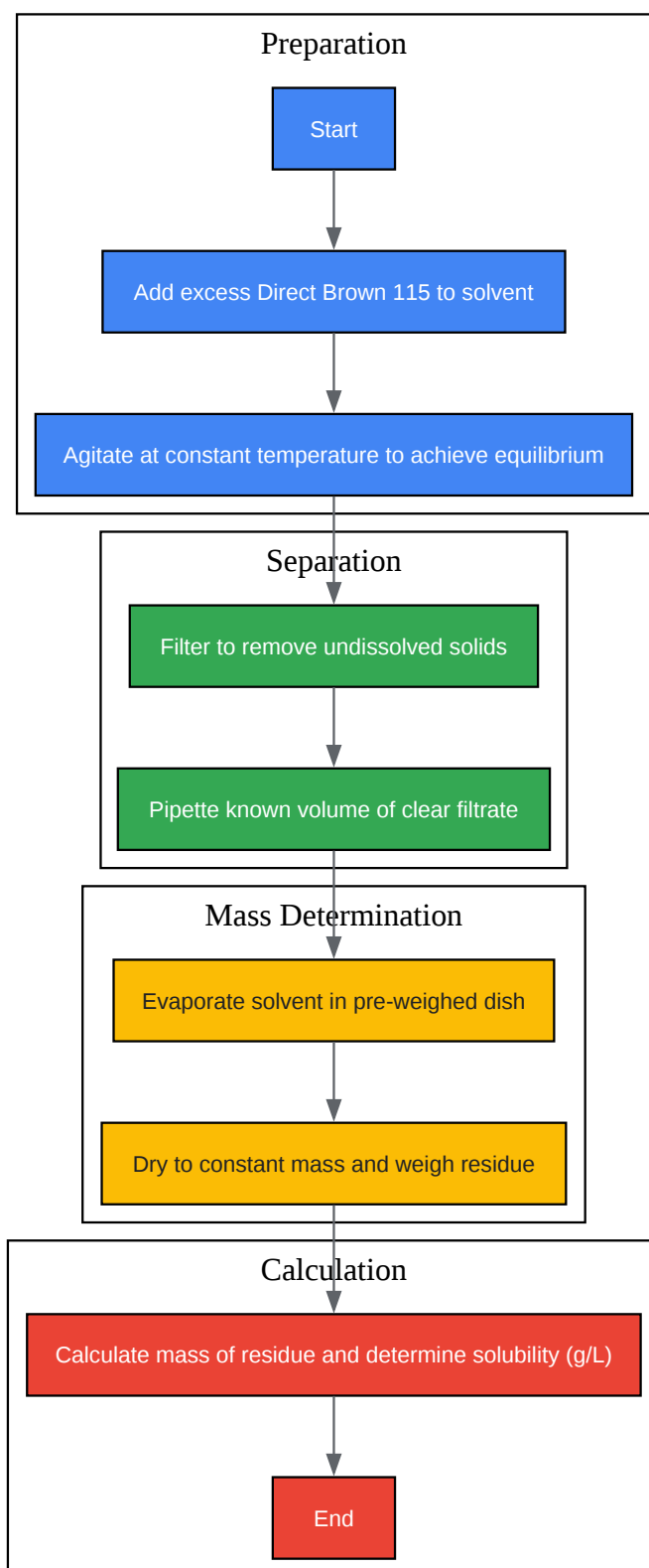
- Determination of Maximum Absorbance (λ_{max}):

- Prepare a dilute, non-saturated solution of **Direct Brown 115** in the chosen solvent.
- Scan the solution using a UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-700 nm) to identify the wavelength of maximum absorbance (λ_{max}). This wavelength will be used for all subsequent measurements to ensure maximum sensitivity.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **Direct Brown 115** with known concentrations in the chosen solvent. The concentrations should span a range that is expected to bracket the concentration of the saturated solution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration. According to the Beer-Lambert law, this should yield a linear relationship. The equation of the line ($y = mx + c$, where y is absorbance and x is concentration) will be used to determine the concentration of the unknown saturated solution.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **Direct Brown 115** in the same manner as described in the gravimetric method (Section 3.1.1).
 - Filter the saturated supernatant to remove undissolved solids.
 - Accurately dilute a small, known volume of the clear filtrate with the solvent to a concentration that falls within the linear range of your calibration curve. A serial dilution may be necessary.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation from the calibration curve to calculate the concentration of the diluted solution from its measured absorbance.

- Account for the dilution factor to determine the original concentration of the saturated solution. This concentration represents the solubility of **Direct Brown 115** in that solvent at the specified temperature.

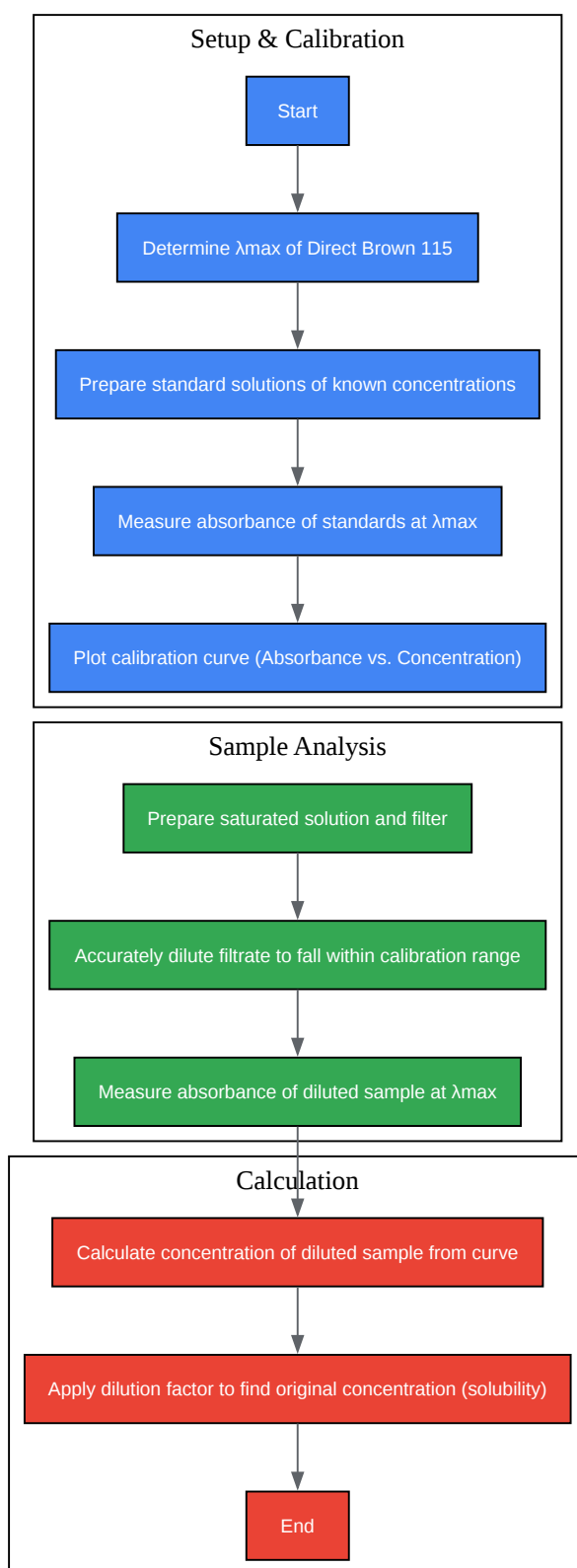
Visualized Workflows and Logical Diagrams

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols for determining the solubility of **Direct Brown 115**.



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Caption: Workflow for the Gravimetric Method of solubility determination.



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Caption: Workflow for the Spectrophotometric Method of solubility determination.

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References

- 1. Direct Brown 115 | 12239-29-1 | Benchchem [benchchem.com]
- 2. Direct Brown 115|CAS No:12239-29-1/70306-36-8 - Direct dye [chinainterdyes.com]
- 3. China DIRECT BROWN AGL 100%,DIRECT BROWN 115 Manufacturers, Suppliers & Factory - Products - DIMACOLOR INDUSTRY GROUP CO.,LTD [dimacolorgroup.com]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. pharmajournal.net [pharmajournal.net]
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